

# Technical Support Center: AZ7550 Mesylate In Vivo Studies

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## Compound of Interest

Compound Name: AZ7550 Mesylate

Cat. No.: B8069384

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and FAQs for improving the solubility of **AZ7550 Mesylate** for in vivo studies.

## Frequently Asked Questions (FAQs)

Q1: What is **AZ7550 Mesylate** and what are its key targets?

A1: **AZ7550 Mesylate** is the trimesylate salt of AZ7550. AZ7550 is an active metabolite of the EGFR inhibitor, Osimertinib (AZD9291).<sup>[1][2]</sup> Its primary targets are the Insulin-like Growth Factor 1 Receptor (IGF-1R), with an IC<sub>50</sub> of 1.6 μM, and the Epidermal Growth Factor Receptor (EGFR).<sup>[1][2][3][4]</sup>

Q2: I am observing precipitation of **AZ7550 Mesylate** when preparing my formulation for in vivo studies. What can I do?

A2: Precipitation is a common issue with poorly soluble compounds. Here are several strategies to troubleshoot this problem:

- **Vehicle Selection:** Ensure you are using an appropriate vehicle. Co-solvent systems are often necessary. See the detailed protocols below for recommended formulations that have been shown to achieve a clear solution.

- **Order of Solvent Addition:** The order in which you add solvents is critical. Typically, the compound should first be dissolved in a small amount of an organic solvent like DMSO before adding aqueous components or other co-solvents.
- **Sonication and Gentle Warming:** To aid dissolution, you can sonicate the solution or gently warm it to 37°C.[\[1\]](#)
- **pH Adjustment:** The solubility of ionizable compounds can be pH-dependent. While specific data for **AZ7550 Mesylate** is limited, exploring buffered solutions may be beneficial.
- **Use of Solubilizing Excipients:** Consider the use of excipients like cyclodextrins (e.g., SBE- $\beta$ -CD), which can form inclusion complexes with the drug to enhance solubility.[\[2\]](#) Surfactants like Tween 80 also help to increase solubility and maintain the stability of the formulation.[\[5\]](#)  
[\[6\]](#)

Q3: What are some common vehicles used for poorly soluble compounds like **AZ7550 Mesylate** for oral administration?

A3: For poorly soluble compounds, especially for oral gavage, common vehicles include:

- Aqueous suspensions using suspending agents like carboxymethyl cellulose (CMC).
- Solutions with co-solvents such as polyethylene glycol (PEG), propylene glycol, and a small percentage of DMSO.
- Lipid-based formulations, including corn oil.
- Formulations containing surfactants like Tween 80 to improve wetting and solubility.[\[6\]](#)

Q4: How should I store my **AZ7550 Mesylate** stock solutions?

A4: For optimal stability, stock solutions of **AZ7550 Mesylate** should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#) Avoid repeated freeze-thaw cycles.  
[\[1\]](#)

## Solubility Data

The following tables summarize the available quantitative solubility data for **AZ7550 Mesylate**. It is important to note that comprehensive data in a wide range of individual solvents is not readily available in the public domain. The data below is for commonly used solvents and successful co-solvent systems.

Table 1: Solubility in a Single Solvent

Solvent	Concentration	Appearance
DMSO	25 mg/mL (32.30 mM)	Clear Solution

Data sourced from supplier information.[\[1\]](#)

Table 2: Solubility in Co-Solvent Systems for In Vivo Use

Co-Solvent System	Achievable Concentration	Appearance
10% DMSO + 90% (20% SBE- $\beta$ -CD in Saline)	$\geq 2.5$ mg/mL (3.23 mM)	Clear Solution
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	$\geq 2.5$ mg/mL (3.23 mM)	Clear Solution

Data sourced from supplier-provided protocols.[\[2\]](#)

## Experimental Protocols

Below are detailed methodologies for preparing **AZ7550 Mesylate** formulations for in vivo studies.

### Protocol 1: Formulation with SBE- $\beta$ -CD

This protocol is suitable for achieving a clear solution for administration.

Materials:

- **AZ7550 Mesylate** powder

- DMSO (Dimethyl sulfoxide)
- SBE- $\beta$ -CD (Sulfobutylether- $\beta$ -cyclodextrin)
- Saline (0.9% NaCl in sterile water)

#### Procedure:

- Prepare 20% SBE- $\beta$ -CD in Saline:
  - Dissolve 2g of SBE- $\beta$ -CD powder in 10 mL of saline.
  - Mix until the powder is completely dissolved and the solution is clear.
  - This solution can be stored at 4°C for up to one week.
- Prepare **AZ7550 Mesylate** Stock Solution:
  - Prepare a 25 mg/mL stock solution of **AZ7550 Mesylate** in DMSO.
- Prepare Final Formulation (Example for 1 mL):
  - Take 100  $\mu$ L of the 25 mg/mL **AZ7550 Mesylate** stock solution in DMSO.
  - Add it to 900  $\mu$ L of the 20% SBE- $\beta$ -CD in saline solution.
  - Mix thoroughly until a clear, homogenous solution is obtained. This will result in a final concentration of 2.5 mg/mL.

#### Protocol 2: Formulation with PEG300 and Tween-80

This protocol provides an alternative co-solvent system for achieving a clear solution.

#### Materials:

- **AZ7550 Mesylate** powder
- DMSO

- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl in sterile water)

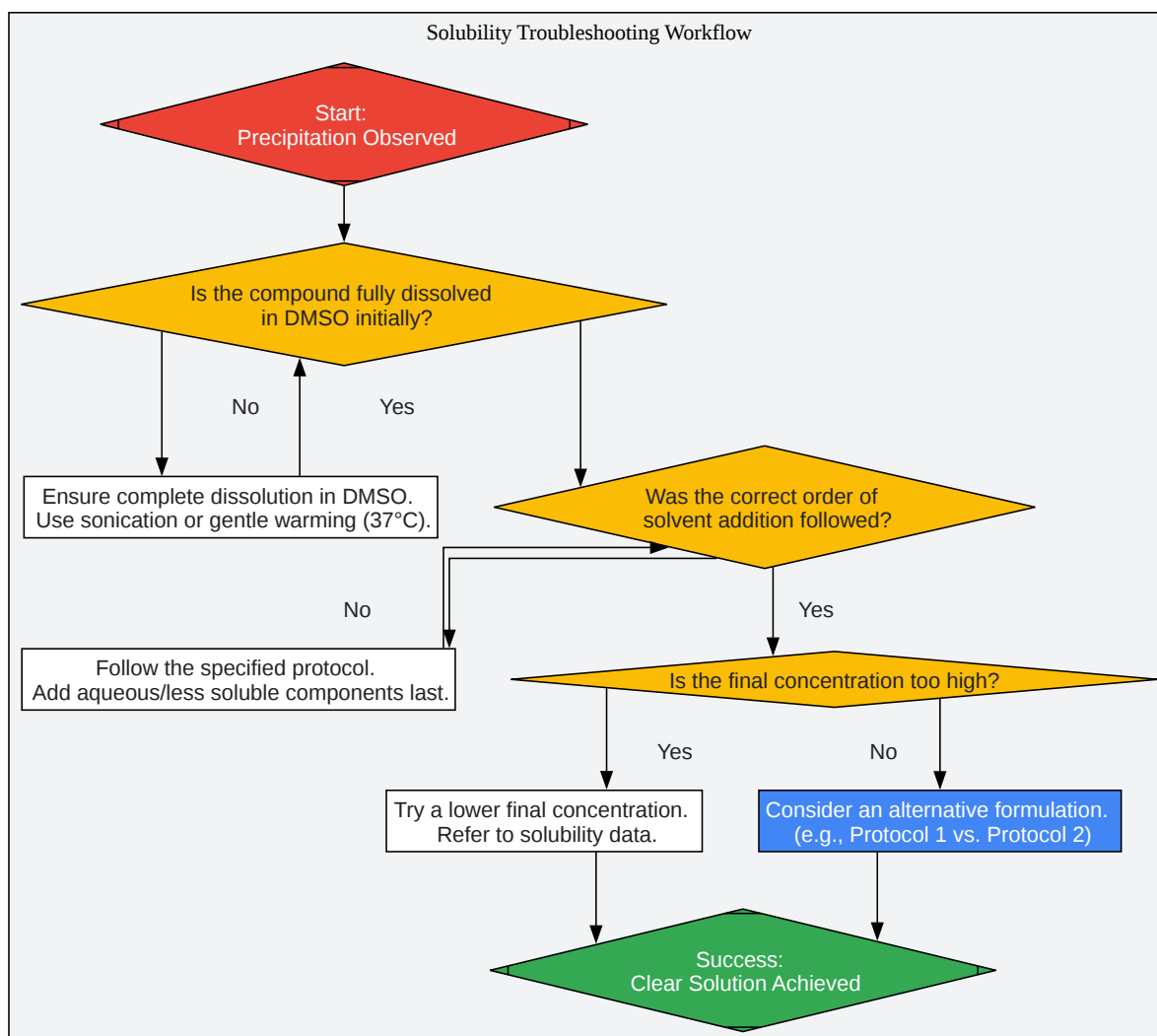
Procedure:

- Prepare **AZ7550 Mesylate** Stock Solution:
  - Prepare a 25 mg/mL stock solution of **AZ7550 Mesylate** in DMSO.
- Prepare Final Formulation (Example for 1 mL):
  - Step 1: Add 100  $\mu$ L of the 25 mg/mL **AZ7550 Mesylate** stock solution to 400  $\mu$ L of PEG300. Mix thoroughly.
  - Step 2: To the mixture from Step 1, add 50  $\mu$ L of Tween-80. Mix until the solution is homogenous.
  - Step 3: Add 450  $\mu$ L of saline to the mixture from Step 2 to reach a final volume of 1 mL. Mix thoroughly. The final concentration will be 2.5 mg/mL.

## Visualizations

### Troubleshooting Workflow for Solubility Issues

The following diagram outlines a logical workflow for troubleshooting common solubility challenges encountered with **AZ7550 Mesylate**.



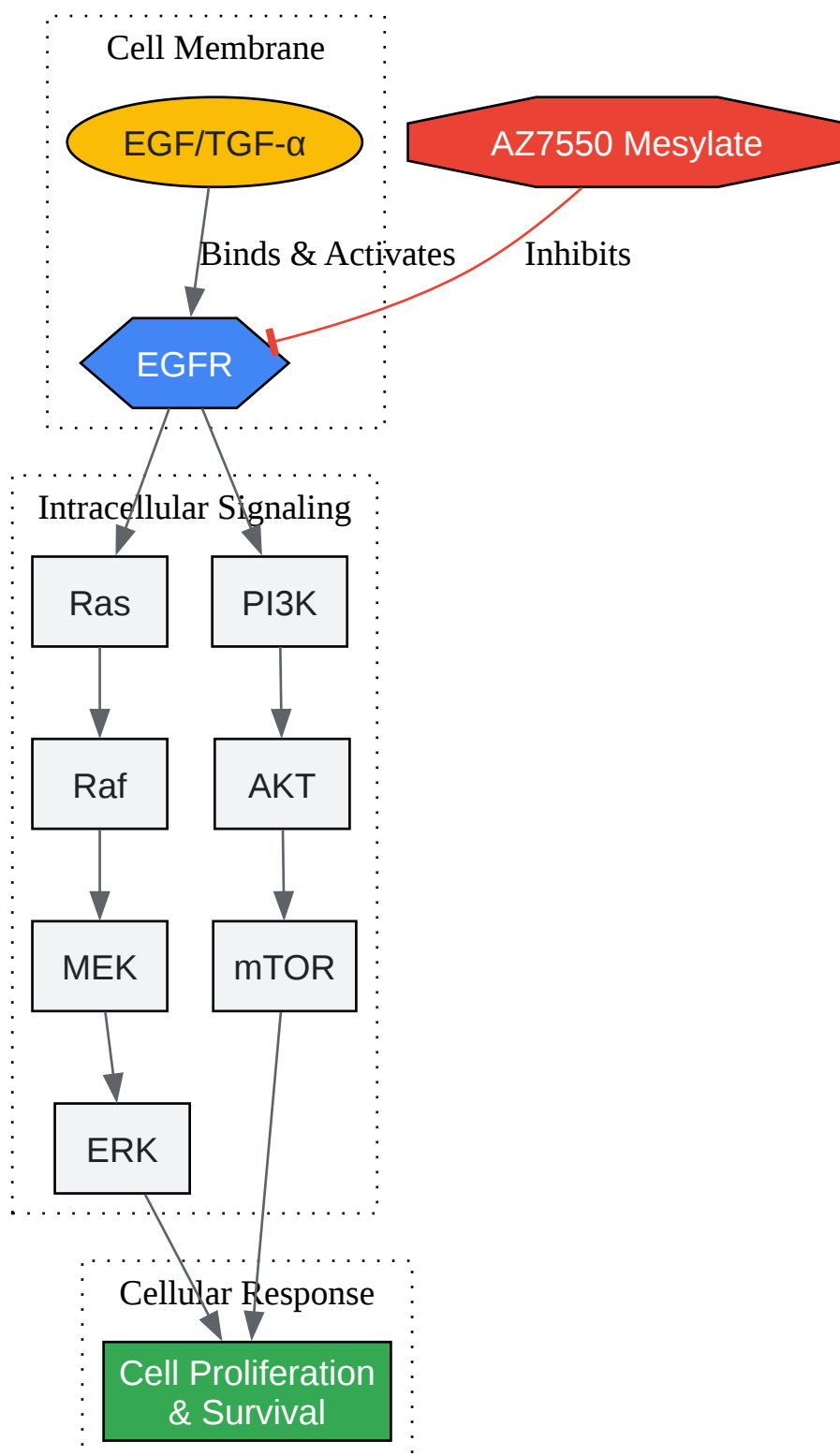
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Caption: A step-by-step guide to resolving precipitation issues.

## Signaling Pathways

**AZ7550 Mesylate** is an inhibitor of IGF-1R and EGFR. The diagrams below illustrate the simplified signaling cascades associated with these receptors.

EGFR Signaling Pathway

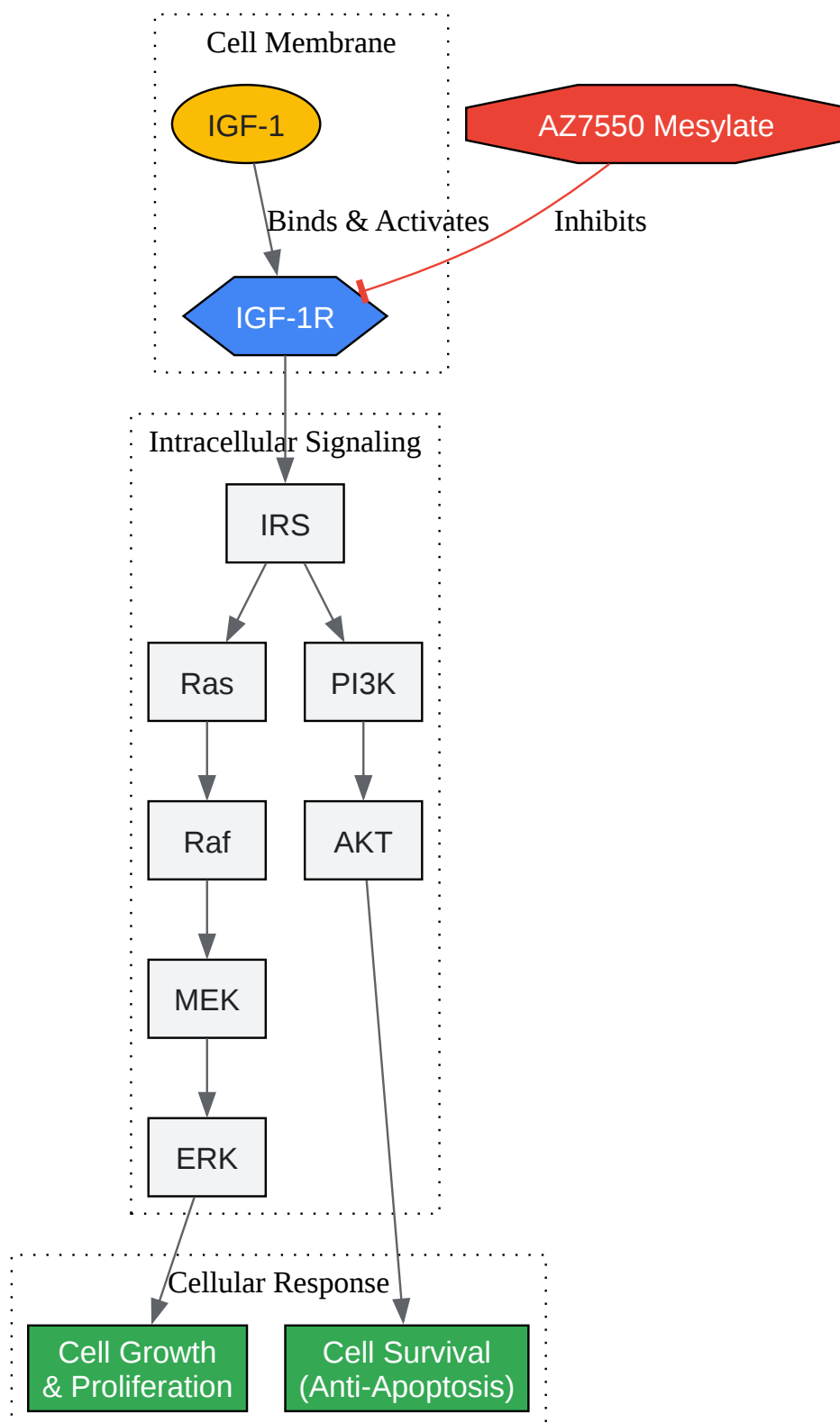


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Caption: Simplified EGFR signaling cascade and point of inhibition.



## IGF-1R Signaling Pathway

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Caption: Simplified IGF-1R signaling cascade and point of inhibition.

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